

An In-depth Technical Guide to 2,5-Dimethoxybenzonitrile: Discovery and Synthesis

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Compound of Interest

Compound Name: 2,5-Dimethoxybenzonitrile

Cat. No.: B1329510

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Abstract

This technical guide provides a comprehensive overview of **2,5-Dimethoxybenzonitrile**, a key aromatic nitrile intermediate in organic synthesis. While the precise historical discovery of this compound is not extensively documented, its synthetic pathways are well-established and integral to the preparation of various valuable molecules, particularly in the fields of medicinal chemistry and materials science. This document details the physicochemical properties, outlines established and potential synthetic routes with detailed experimental protocols, and explores its significance as a chemical building block.

Introduction

2,5-Dimethoxybenzonitrile is a crystalline organic compound characterized by a benzene ring substituted with two methoxy groups at positions 2 and 5, and a nitrile functional group. Its strategic placement of functional groups makes it a versatile precursor for the synthesis of a wide array of more complex molecules. The electron-donating methoxy groups activate the aromatic ring, influencing its reactivity in electrophilic substitution reactions, while the nitrile group can be readily transformed into other functional groups such as amines, carboxylic acids, and amides. This unique combination of features has led to its use in the synthesis of pharmaceuticals, agrochemicals, and dyes.

Physicochemical Properties

A summary of the key physical and chemical properties of **2,5-Dimethoxybenzonitrile** is presented in Table 1. This data is essential for its handling, purification, and characterization in a laboratory setting.

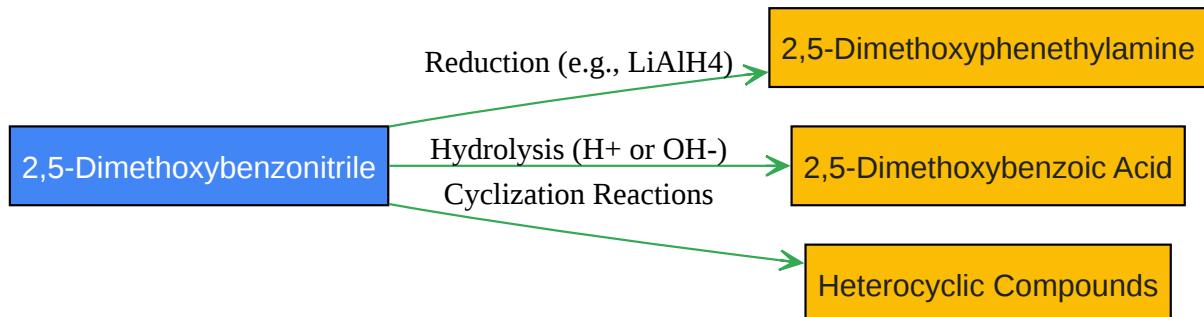
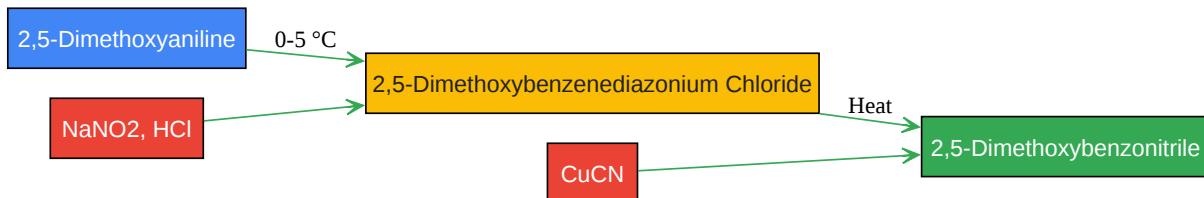
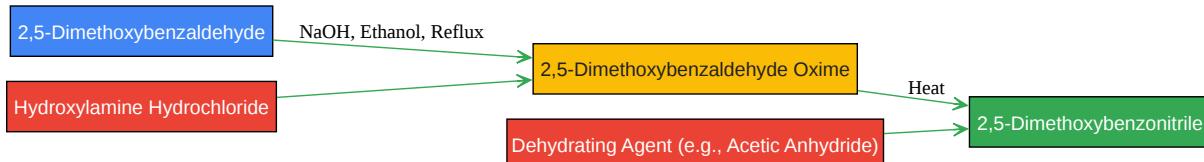
Property	Value	Reference(s)
Molecular Formula	C ₉ H ₉ NO ₂	
Molecular Weight	163.17 g/mol	
CAS Number	5312-97-0	
Appearance	White to yellow to orange powder/crystal	
Melting Point	81.0 to 85.0 °C	
Boiling Point	288.8 °C (Predicted)	N/A
Solubility	Soluble in common organic solvents.	N/A
Purity (GC)	>98.0%	

Synthesis of 2,5-Dimethoxybenzonitrile

The synthesis of **2,5-Dimethoxybenzonitrile** can be achieved through several strategic pathways, primarily involving the introduction of the nitrile functionality onto a pre-existing 2,5-dimethoxyphenyl scaffold. Two principal routes are detailed below: the dehydration of 2,5-dimethoxybenzaldehyde oxime and the Sandmeyer reaction of 2,5-dimethoxyaniline.

Synthesis via Dehydration of 2,5-Dimethoxybenzaldehyde Oxime

This two-step method involves the initial formation of an oxime from 2,5-dimethoxybenzaldehyde, followed by a dehydration reaction to yield the desired nitrile.



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